

# Long-term stability of R 56865 stock solutions

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## Compound of Interest

Compound Name: R 56865

Cat. No.: B1678717

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## Technical Support Center: R 56865

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information on the long-term stability of **R 56865** stock solutions, alongside troubleshooting guides and frequently asked questions (FAQs) to ensure the integrity and reliability of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **R 56865** and what is its primary mechanism of action?

**R 56865**, with the full chemical name N-[1-[4-(4-fluorophenoxy)-butyl]-4-piperidinyl]-N-methyl-2-benzothiazolamine, is a potent inhibitor of voltage-gated sodium channels (Nav). It has been shown to have cardioprotective effects by mitigating the detrimental effects of sodium and subsequent calcium overload in cardiac cells. Depending on the membrane potential and stimulation frequency, **R 56865** can exhibit both agonistic and antagonistic effects on the sodium channel.

Q2: What is the recommended solvent for preparing **R 56865** stock solutions?

While specific manufacturer guidelines were not found in the available search results, dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of similar organic compounds. It is crucial to use anhydrous, high-purity DMSO to minimize degradation.

Q3: How should **R 56865** stock solutions be stored for long-term stability?

To ensure the long-term stability of **R 56865** stock solutions, it is recommended to store them in airtight vials, protected from light. For maximal stability, stock solutions should be stored at -20°C or -80°C. Aliquoting the stock solution into single-use vials is highly recommended to avoid repeated freeze-thaw cycles, which can lead to degradation.

Q4: What are the signs of degradation of an **R 56865** stock solution?

Visual signs of degradation can include discoloration, precipitation, or cloudiness of the solution. However, chemical degradation can occur without any visible changes. If you observe inconsistent or unexpected results in your experiments, degradation of your **R 56865** stock solution should be considered as a potential cause.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent or weaker than expected biological activity	Degradation of R 56865 in the stock solution due to improper storage (e.g., repeated freeze-thaw cycles, exposure to light, incorrect temperature).	1. Prepare a fresh stock solution from a new batch of R 56865 powder.2. Ensure the new stock solution is aliquoted and stored correctly at -20°C or -80°C, protected from light.3. Perform a dose-response experiment to verify the activity of the new stock solution.
Precipitate observed in the stock solution upon thawing	The solubility limit of R 56865 in the solvent may have been exceeded, or the compound has precipitated out of solution during storage.	1. Gently warm the vial to room temperature and vortex to try and redissolve the precipitate.2. If the precipitate persists, the solution may need to be sonicated briefly.3. If the precipitate does not dissolve, it is recommended to discard the stock and prepare a fresh one. Consider preparing a lower concentration stock solution.
Variability between experiments	Inconsistent concentration of the working solution due to pipetting errors or incomplete mixing of the stock solution after thawing.	1. Ensure the stock solution is completely thawed and vortexed gently before making dilutions.2. Use calibrated pipettes for all dilutions.3. Prepare fresh working solutions for each experiment.

## Stability of R 56865 Stock Solutions

The long-term stability of **R 56865** stock solutions is critical for reproducible experimental results. The following table summarizes recommended storage conditions based on general

best practices for similar chemical compounds. It is highly recommended to consult the specific product information sheet from your supplier for the most accurate information.

Solvent	Storage Temperature	Recommended Duration	Key Considerations
Anhydrous DMSO	-20°C	Up to 6 months (estimated)	Aliquot to avoid freeze-thaw cycles. Protect from light and moisture.
Anhydrous DMSO	-80°C	Up to 1 year or longer (estimated)	Ideal for long-term storage. Aliquot to avoid freeze-thaw cycles. Protect from light and moisture.

## Experimental Protocols

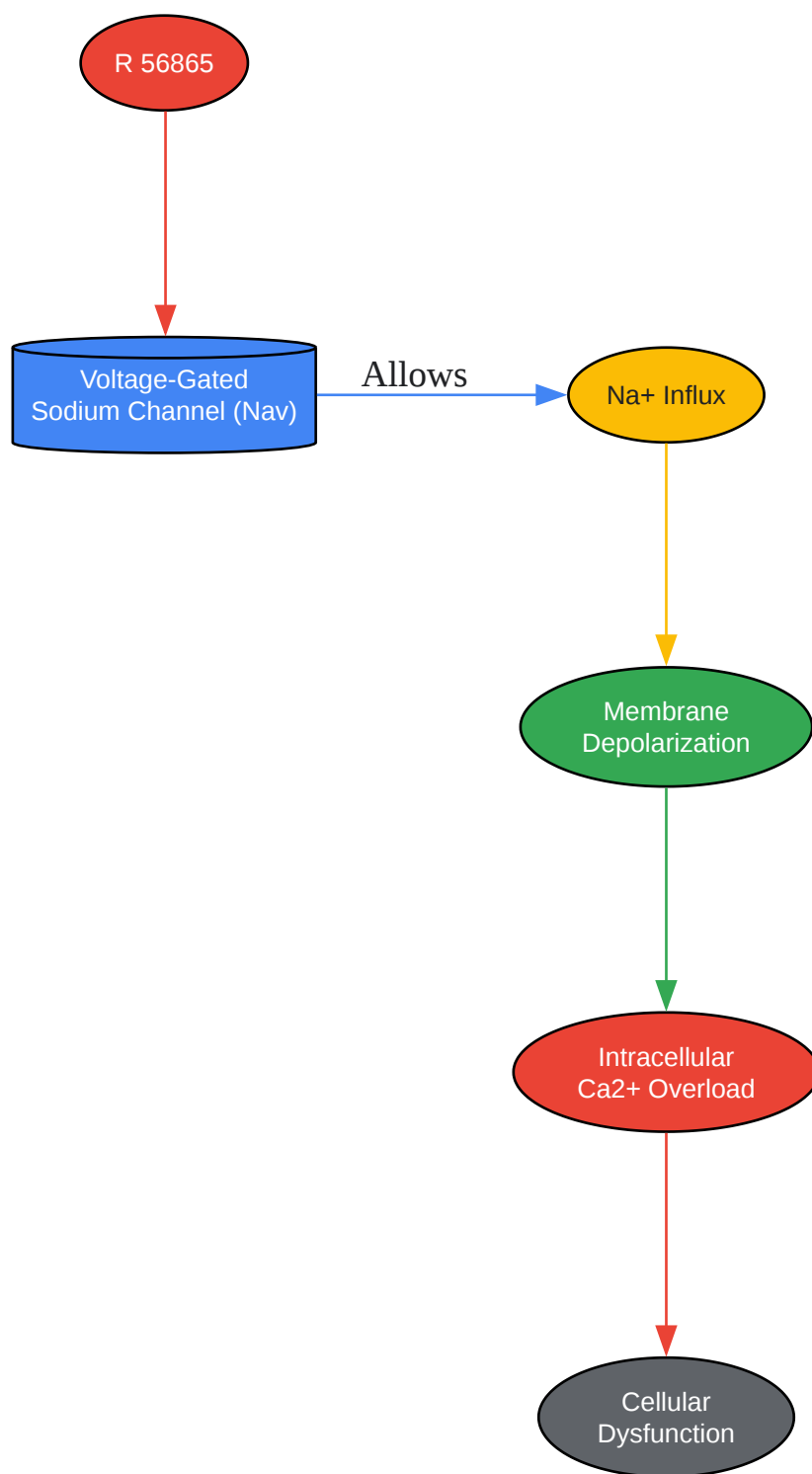
### Protocol for Preparation of **R 56865** Stock Solution

- Materials:
  - R 56865** powder
  - Anhydrous dimethyl sulfoxide (DMSO)
  - Sterile, airtight vials (e.g., amber glass or polypropylene)
  - Calibrated pipettes and sterile tips
  - Vortex mixer
  - Sonicator (optional)
- Procedure:
  1. Equilibrate the **R 56865** powder and anhydrous DMSO to room temperature.

2. Calculate the required mass of **R 56865** to achieve the desired stock solution concentration (e.g., 10 mM).
3. Carefully weigh the **R 56865** powder and add it to a sterile vial.
4. Add the calculated volume of anhydrous DMSO to the vial.
5. Vortex the solution until the **R 56865** is completely dissolved. If necessary, briefly sonicate the vial to aid dissolution.
6. Aliquot the stock solution into single-use, airtight vials.
7. Label the vials clearly with the compound name, concentration, date of preparation, and solvent.
8. Store the aliquots at -20°C or -80°C, protected from light.

## Visualizations

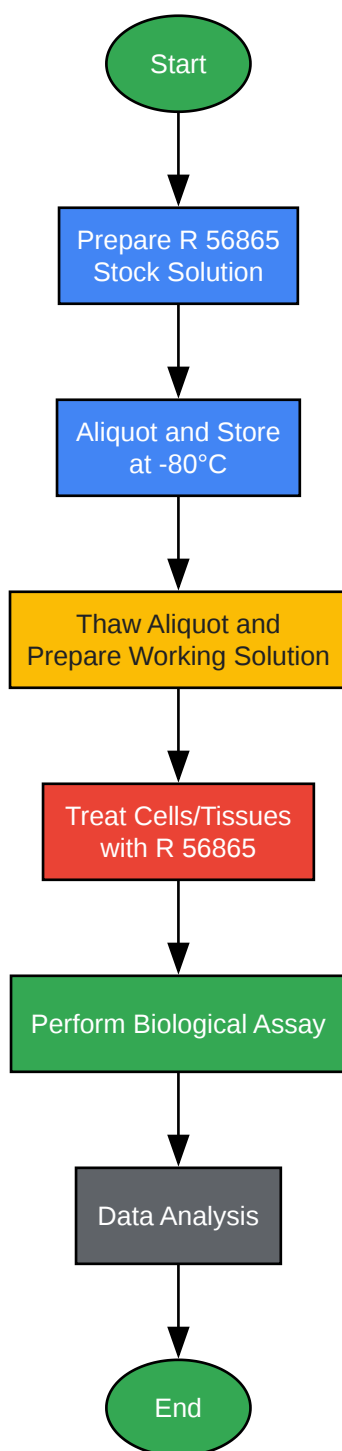
Signaling Pathway of **R 56865** Action on Voltage-Gated Sodium Channels



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Caption: Mechanism of **R 56865** action on voltage-gated sodium channels.

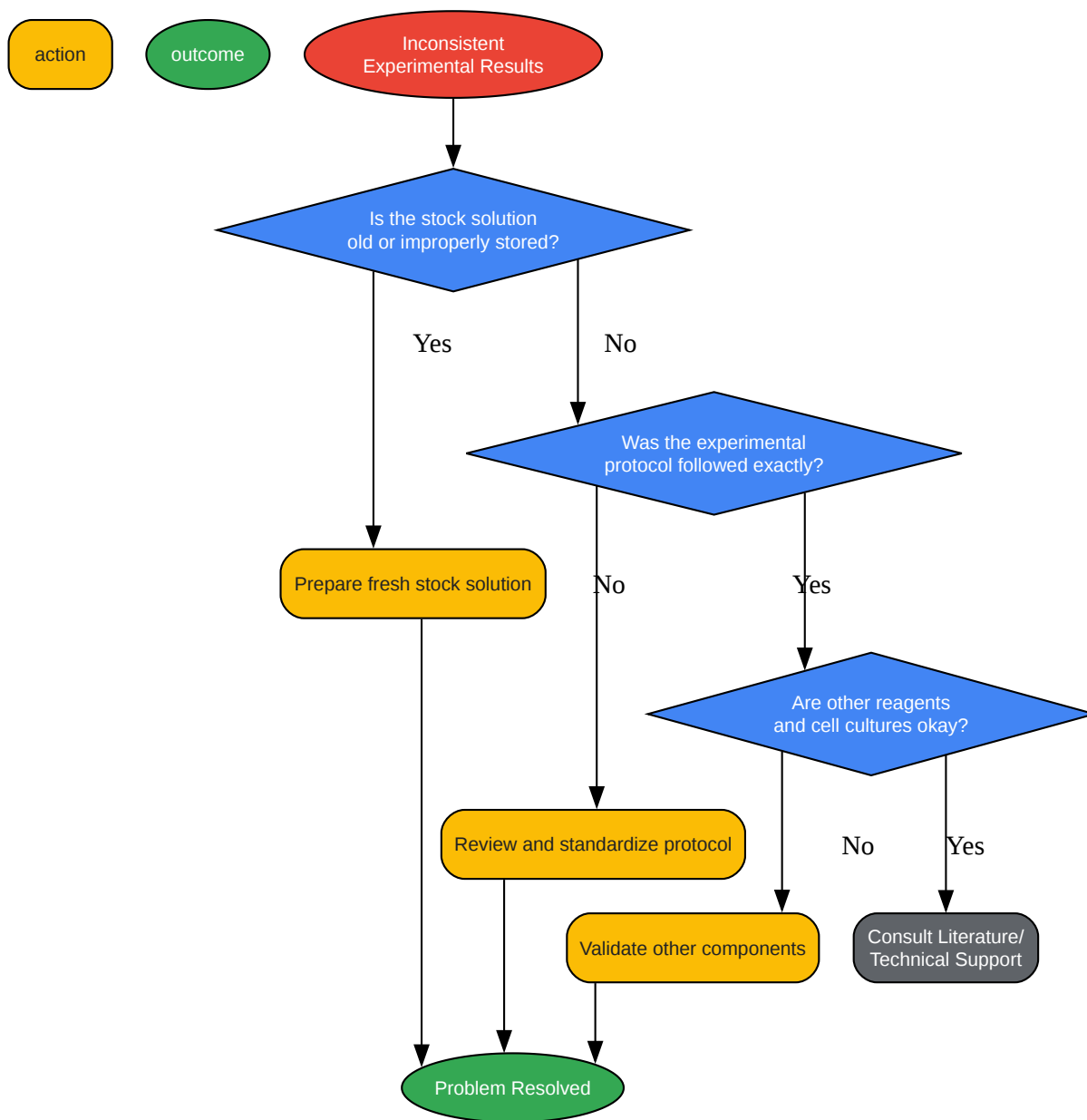
Experimental Workflow for Utilizing **R 56865**



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Caption: Recommended experimental workflow for using **R 56865**.

Troubleshooting Logic for Inconsistent Results



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Caption: A logical workflow for troubleshooting inconsistent experimental results.



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